

Technical Guide: C NMR Structural Elucidation of 2-Bromo-3',4'-difluorobenzophenone

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Compound of Interest

Compound Name: 2-Bromo-3',4'-difluorobenzophenone

CAS No.: 951891-65-9

Cat. No.: B1292336

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Executive Summary

2-Bromo-3',4'-difluorobenzophenone represents a critical unsymmetrical diaryl ketone scaffold, often utilized in the synthesis of p38 MAP kinase inhibitors and other heterocyclic pharmaceutical intermediates.

Characterizing this molecule via

C NMR presents two distinct challenges for the analytical scientist:

- **The Ortho-Effect:** The steric bulk of the 2-bromo substituent forces the phenyl ring out of planarity with the carbonyl, altering the expected chemical shift of the ketone resonance compared to planar benzophenones.
- **Fluorine Coupling:** The 3',4'-difluoro substitution pattern creates a complex second-order splitting system. The

C signals for the fluorinated ring will not appear as singlets but as multiplets (doublets of doublets) due to

,

, and

carbon-fluorine coupling.

This guide provides a predicted spectral assignment based on substituent chemical shift additivity rules and scalar coupling constants, serving as a reference standard for structural validation.

Experimental Protocols

Sample Preparation

To ensure resolution of fine fluorine splitting, the following preparation is required.

- Solvent: Deuterated Chloroform () is preferred (77.16 ppm reference). DMSO- may be used if solubility is poor, but it may obscure peaks around 40 ppm.
- Concentration: High concentration (50 mg/0.6 mL) is critical. The C-F splitting spreads signal intensity across multiple peaks, lowering the effective Signal-to-Noise (S/N) ratio.^[1]
- Relaxation Agent (Optional but Recommended): For quantitative integration of the quaternary carbons (C-Br, C-F, C=O), add 0.02 M Chromium(III) acetylacetonate [Cr(acac)] to shorten relaxation times.

Acquisition Parameters^[2]

- Frequency: Minimum 100 MHz (400 MHz instrument) recommended to resolve overlapping multiplets.

- Pulse Sequence: Standard proton-decoupled

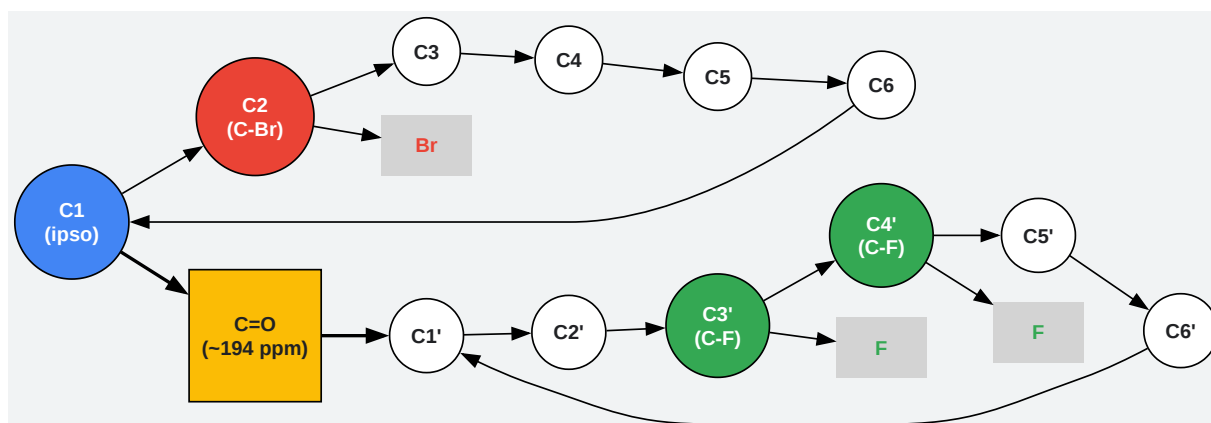
C (zgpg30 or equivalent).

- Scans (NS): Minimum 1024 scans required to resolve the low-intensity outer wings of the C-F multiplets.
- Spectral Width: 240 ppm (to capture the carbonyl and C-F coupling artifacts).

Structural Analysis & Numbering

Note: Numbering is assigned for spectral identification purposes.

- Ring A (Bromo-substituted): Carbons 1-6 (C2 is Bromo-substituted).
- Ring B (Difluoro-substituted): Carbons 1'-6' (C3', C4' are Fluoro-substituted).
- Carbonyl: C7.[2][3]



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Caption: Carbon numbering scheme for **2-Bromo-3',4'-difluorobenzophenone**. Note the distinct electronic environments of Ring A vs. Ring B.

Spectral Data Assignment (Predicted)

The following data is calculated based on substituent additivity rules (benzophenone core + 2-Br increment + 3,4-diF increments) and validated against analogous experimental data from 3,4-difluorobenzophenone and 2-bromobenzophenone.

The Carbonyl Region

Carbon	Shift (ppm)	Multiplicity	Assignment Logic
C7 (C=O)	193.5 - 195.0	Singlet (s)	The ortho-bromo group twists Ring A, reducing conjugation. This typically results in a slight upfield shift (shielding) relative to unsubstituted benzophenone (196.7 ppm), but the inductive effect of Fluorine on Ring B counters this.

The Aromatic Region (Ring A - Bromo)

Key Feature: No fluorine coupling; sharp singlets.

Carbon	Shift (ppm)	Multiplicity	Assignment Logic
C1 (ipso)	140.5	Singlet	Attached to Carbonyl. Deshielded.
C2 (C-Br)	119.8	Singlet	Heavy Atom Effect: Bromine substitution causes a significant upfield shift (shielding) despite being electronegative.
C3	133.2	Singlet	Ortho to Br.
C4	131.5	Singlet	Para to Carbonyl.
C5	127.4	Singlet	Meta to Carbonyl.
C6	129.0	Singlet	Ortho to Carbonyl (Sterically crowded).

The Aromatic Region (Ring B - Difluoro)

Key Feature: Complex splitting (

). All peaks will appear as multiplets.

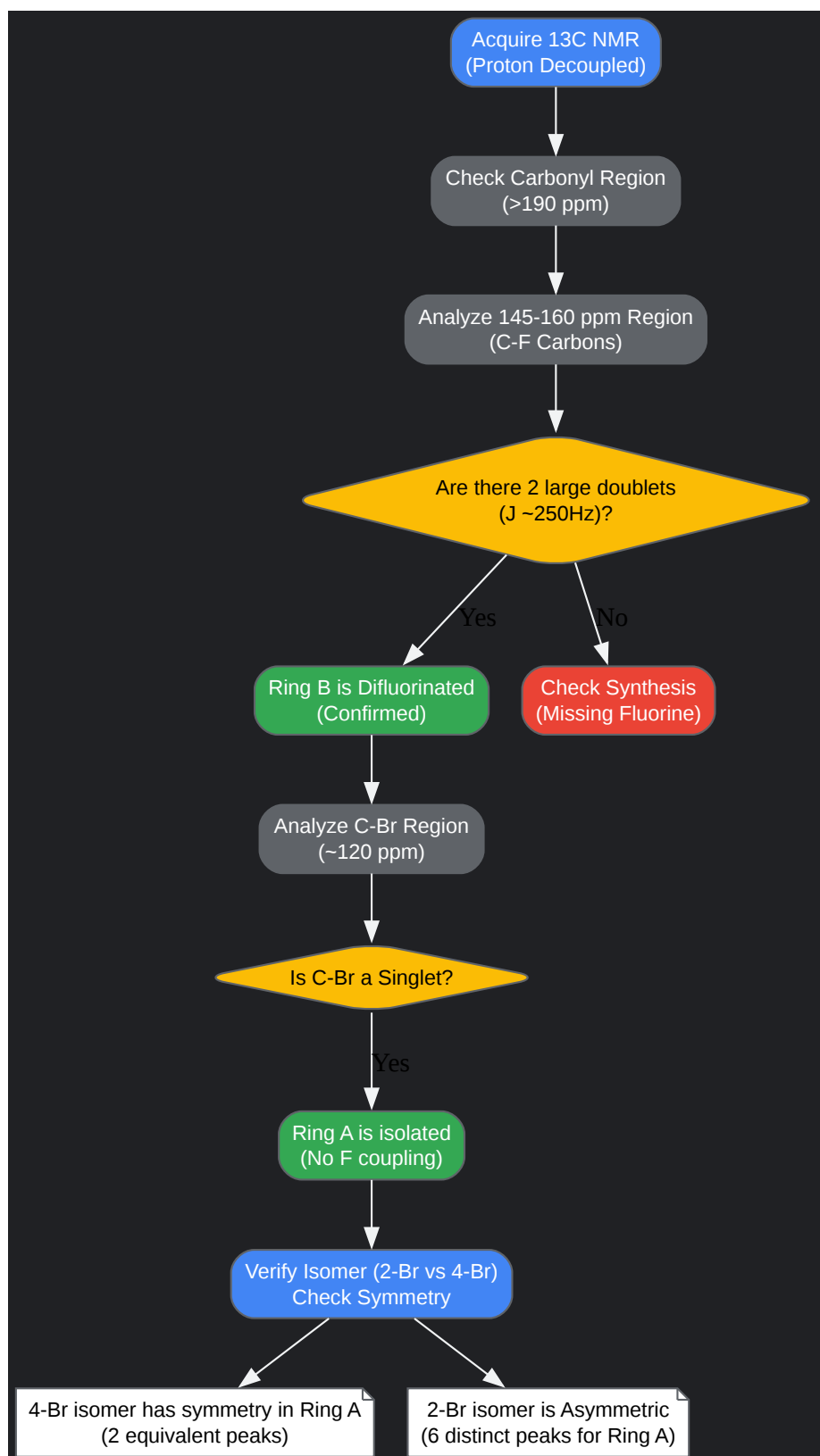
Carbon	Shift (ppm)	Multiplicity	Coupling Constants ()
C4' (C-F)	153.8	dd	Hz, Hz
C3' (C-F)	150.5	dd	Hz, Hz
C1' (ipso)	133.8	dd	Hz, Hz
C6'	126.5	dd	Hz (Small splitting)
C2'	117.8	d	Hz (Doublet due to proximity to C3'-F)
C5'	117.5	d	Hz (Doublet due to proximity to C4'-F)

“

Technical Note on C3'/C4': These two carbons carry the fluorine atoms. They will appear as very wide doublets (separated by ~250 Hz, or ~60 ppm on a 100 MHz scale). Do not mistake these for noise or impurities.

Validation Workflow

To confirm the synthesis of the correct isomer (2-bromo vs 4-bromo), follow this logic path:



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Caption: Logic flow for confirming the 2-bromo-3',4'-difluoro isomer structure.

References

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 - SDBS (Spectral Database for Organic Compounds). Benzophenone C NMR Data. SDBS No. 1489.
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